

Technical Guide: 3- [(Dimethylamino)methyl]oxetan-3-amine

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Compound of Interest

Compound Name: 3-[(Dimethylamino)methyl]oxetan-3-amine

CAS No.: 2141347-88-6

Cat. No.: B2998409

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IUPAC Name: **3-[(Dimethylamino)methyl]oxetan-3-amine** Common Identifiers: Oxetane diamine; 3-Amino-3-((dimethylamino)methyl)oxetane Molecular Formula: C₆H₁₄N₂O Molecular Weight: 130.19 g/mol

Executive Summary: The "Oxetane Advantage"

In the "escape from Flatland" (the movement away from flat aromatic drug candidates), 3,3-disubstituted oxetanes have emerged as critical bioisosteres. This specific molecule, **3-[(Dimethylamino)methyl]oxetan-3-amine**, serves as a metabolic fortress and solubility enhancer.

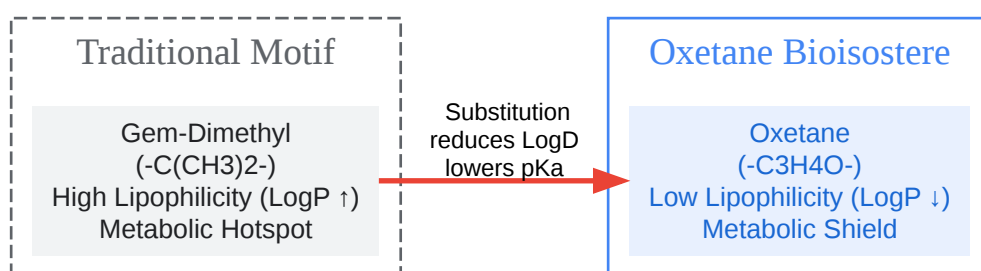
It functions primarily as a gem-dimethyl or carbonyl bioisostere but with a distinct advantage: the oxetane oxygen exerts a strong inductive effect (

), lowering the pK_a of the attached amine by 2.5–3.0 log units compared to its carbocyclic analog (cyclohexylamine or cyclobutylamine). This modulation reduces lysosomal trapping and hERG liability while improving passive permeability.

Structural Analysis & Bioisosterism

The molecule consists of a strained 4-membered ether ring substituted at the 3-position with:

- Primary Amine (): The ligation point for scaffold attachment.
- Dimethylaminomethyl Group (): A solubilizing motif that remains metabolically robust due to the steric bulk of the oxetane ring.



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Figure 1: The strategic replacement of gem-dimethyl groups with oxetanes to modulate physicochemical properties.[1][2]

Physicochemical Profile

The following data highlights why this building block is selected during Lead Optimization.

Property	Value / Effect	Mechanism
pKa (Primary Amine)	~6.5 – 7.5	Inductive withdrawal by oxetane oxygen (2 bonds away).
Lipophilicity (LogD)	Lowered by ~1.0 unit	Polar ether oxygen reduces global lipophilicity vs. gem-dimethyl.
Metabolic Stability	High	The strained ring blocks CYP450 oxidation at the -carbon.
Solubility	High	The tertiary amine tail provides a solubilizing handle.
Conformation	Puckered (~8.7°)	Reduces "flatness," improving selectivity.

Synthetic Methodology

The synthesis of 3,3-disubstituted oxetanes is non-trivial due to the ring's strain energy (~106 kJ/mol). The most robust route to **3-[(Dimethylamino)methyl]oxetan-3-amine** proceeds via the Bucherer-Bergs formation of the amino acid, followed by reduction and amine alkylation.

Core Protocol: The "Mesylate Displacement" Route

This protocol avoids the use of harsh hydrides on the final amide, utilizing a commercially viable amino-alcohol intermediate.

Phase 1: Precursor Assembly (Bucherer-Bergs)

Note: This phase generates the 3-amino-3-hydroxymethyl scaffold.

- Reagents: 3-Oxetanone,
, KCN.
- Reaction: Formation of spiro-hydantoin followed by basic hydrolysis (

).

- Product: 3-Amino-oxetane-3-carboxylic acid.[3]

- Reduction:

reduction of the methyl ester yields 3-Amino-3-(hydroxymethyl)oxetane.

Phase 2: Functionalization to Target (Detailed Protocol)

Starting Material: 3-Amino-3-(hydroxymethyl)oxetane (CAS: 1363383-31-6 for ester precursor).

Step 1: Chemoselective Protection

- Goal: Protect the ring nitrogen without reacting the alcohol.

- Reagents:

(1.1 eq),

, DCM,

.

- Procedure: Dissolve amino-alcohol in DCM. Add base.[4] Add

slowly. Stir 4h.

- Result:tert-butyl (3-(hydroxymethyl)oxetan-3-yl)carbamate.

Step 2: Activation

- Goal: Convert the hydroxyl group into a leaving group (Mesylate).

- Reagents: Methanesulfonyl chloride (MsCl), DIPEA, DCM,

.

- Procedure: To the Boc-protected intermediate in DCM at

, add DIPEA followed by dropwise MsCl. The reaction is rapid (<1h).

- Critical Note: Oxetanes are acid-sensitive. Ensure the reaction remains basic/neutral. Quench with

.

Step 3: Nucleophilic Displacement

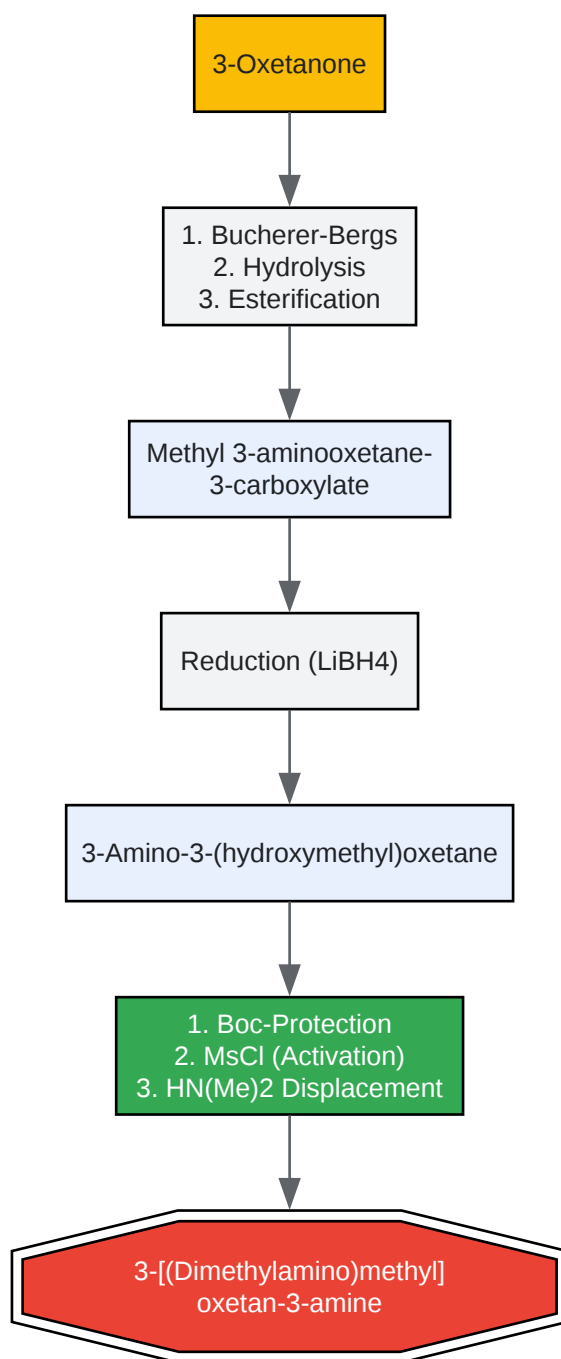
- Goal: Install the dimethylamine tail.
- Reagents: Dimethylamine (
in THF or aqueous),
, Acetonitrile or DMF,
.
- Procedure: Dissolve the mesylate in MeCN. Add excess dimethylamine (5-10 eq) and base. Heat in a sealed tube.
- Mechanism:

displacement at the neopentyl-like center. The strain of the oxetane ring does not prohibit this displacement if temperatures are controlled.

Step 4: Global Deprotection

- Goal: Reveal the primary amine.
- Reagents: TFA/DCM (1:4) or HCl/Dioxane.
- Procedure: Stir at

for 30 min. Evaporate volatiles immediately to prevent acid-catalyzed ring opening (though 3,3-disubstituted oxetanes are relatively stable to acid compared to monosubstituted ones).
- Final Product: **3-[(Dimethylamino)methyl]oxetan-3-amine** (usually isolated as a bis-hydrochloride or TFA salt).



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Figure 2: Synthetic workflow from 3-oxetanone to the target diamine.

Applications in Drug Discovery[2][3][6][7][8][9]

Solubility Fix for Lipophilic Scaffolds

When a lead compound possesses a "greasy" gem-dimethyl group (e.g., in a piperidine or cyclohexane ring), replacing it with the 3,3-oxetane diamine motif often increases aqueous solubility by 10–50 fold. The tertiary amine provides a protonation site at physiological pH, while the oxetane reduces the overall LogD.

Basicity Modulation (The "Wuitschik Effect")

Standard aliphatic amines often have pKa values > 9.0, leading to high affinity for P-glycoprotein (P-gp) or lysosomal sequestration.

- Standard Amine pKa: ~10.5
- Oxetane-Modified Amine pKa: ~7.5 This shift brings the pKa closer to physiological pH (7.4), balancing permeability (neutral species) and solubility (cationic species).

Stability

The 3,3-disubstitution pattern prevents

-deprotonation and oxidation. Unlike simple ethers, the oxetane ring is metabolically stable in human liver microsomes (HLM) due to the high energy barrier required to form the oxetane radical cation.

References

- Wuitschik, G., et al. (2006).[2] Oxetanes as Promising Modules in Drug Discovery. *Angewandte Chemie International Edition*. [Link](#)
- Wuitschik, G., et al. (2010).[2] Oxetanes in Drug Discovery: Structural and Synthetic Aspects. *Journal of Medicinal Chemistry*. [Link](#)
- Burkhard, J. A., et al. (2010). Synthesis and Structural Analysis of 3,3-Disubstituted Oxetanes. *Organic Letters*. [Link](#)
- Carreira, E. M., & Fessard, T. C. (2014).[1] Four-Membered Ring-Containing Spirocycles: Synthetic Strategies and Opportunities. *Chemical Reviews*. [Link](#)
- Bull, J. A., et al. (2016). Oxetanes: Recent Advances in Synthesis, Reactivity, and Medicinal Chemistry. *Chemical Reviews*. [Link](#)

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Sources

- 1. Oxetanes in Drug Discovery Campaigns - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 3. [echemi.com](https://www.echemi.com/) [[echemi.com](https://www.echemi.com/)]
- 4. WO2013169531A1 - Methods for making oxetan-3-ylmethanamines - Google Patents [patents.google.com]
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